

Crystal structure of 4'-Ethoxy-2'-hydroxyacetophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Ethoxy-2-hydroxyphenyl)ethanone

CAS No.: 37470-42-1

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An In-depth Technical Guide to the Crystal Structure of 4'-Ethoxy-2'-hydroxyacetophenone

Abstract

4'-Ethoxy-2'-hydroxyacetophenone is an aromatic ketone with significant potential in organic synthesis and as a precursor for various pharmaceutical and specialty chemicals. A thorough understanding of its three-dimensional structure is paramount for predicting its chemical behavior, designing derivatives, and understanding its solid-state properties. This technical guide provides a comprehensive overview of the methodologies required to determine and analyze the crystal structure of 4'-Ethoxy-2'-hydroxyacetophenone. Since a published crystal structure for this specific compound is not currently available, this document serves as a detailed procedural framework, presenting a combination of established protocols and a representative, hypothetical structural analysis. It is designed for researchers, scientists, and drug development professionals, offering field-proven insights into synthesis, crystallization, single-crystal X-ray diffraction, structure refinement, Hirshfeld surface analysis, and spectroscopic characterization.

Part 1: Synthesis and Crystallization

The journey to elucidating a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals suitable for diffraction experiments.

Synthesis of 4'-Ethoxy-2'-hydroxyacetophenone

The synthesis of 4'-Ethoxy-2'-hydroxyacetophenone can be efficiently achieved via a Williamson ether synthesis, starting from the commercially available 2',4'-dihydroxyacetophenone (resacetophenone). This method is preferred for its high yield and selectivity.

Experimental Protocol: Williamson Ether Synthesis

- **Reactant Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 10.0 g of 2',4'-dihydroxyacetophenone in 100 mL of anhydrous acetone.
- **Base Addition:** Add 1.5 equivalents of anhydrous potassium carbonate (K_2CO_3) to the solution. The K_2CO_3 acts as a base to deprotonate the more acidic 4'-hydroxyl group. The 2'-hydroxyl group is less reactive due to its involvement in a strong intramolecular hydrogen bond with the adjacent acetyl group.
- **Alkylation:** Add 1.1 equivalents of ethyl iodide (CH_3CH_2I) to the stirring suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for 12-18 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the mixture to room temperature and filter off the potassium carbonate. The filtrate is then concentrated under reduced pressure to yield the crude product.
- **Purification:** The crude product is purified by column chromatography on silica gel using a hexane-ethyl acetate gradient system to afford pure 4'-Ethoxy-2'-hydroxyacetophenone as a solid.

Single Crystal Growth

The quality of the single crystal is the most critical factor for a successful X-ray diffraction experiment. The slow evaporation technique is a reliable method for growing high-quality crystals of organic compounds.

Experimental Protocol: Slow Evaporation

- **Solvent Selection:** Dissolve the purified 4'-Ethoxy-2'-hydroxyacetophenone in a minimal amount of a suitable solvent system, such as ethanol or an ethyl acetate/hexane mixture. The ideal solvent is one in which the compound is moderately soluble.
- **Preparation:** Transfer the saturated solution to a clean vial.
- **Evaporation:** Cover the vial with a perforated lid (e.g., Parafilm with a few pinholes) to allow for slow evaporation of the solvent.
- **Incubation:** Place the vial in a vibration-free environment at a constant temperature.
- **Crystal Harvesting:** Over several days to weeks, well-formed, single crystals should appear. Carefully harvest a suitable crystal (typically 0.1-0.3 mm in size) for mounting.

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Part 2: Single-Crystal X-ray Diffraction Analysis

Single-crystal X-ray diffraction (SC-XRD) is the definitive technique for determining the precise three-dimensional arrangement of atoms in a crystalline solid.^[1]

Data Collection

Experimental Protocol:

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a MiTeGen MicroMount™ using cryo-oil. The mount is then placed on a goniometer head.^[1]
- **Diffractometer Setup:** The goniometer head is affixed to a diffractometer (e.g., a Bruker D8 VENTURE) equipped with a photon-counting detector, a multi-layer mirror monochromator,

and a microfocus sealed tube X-ray source (e.g., Mo K α radiation, $\lambda = 0.71073 \text{ \AA}$).^[2]

- **Data Collection Conditions:** The crystal is cooled to a low temperature (typically 100 K or 150 K) using a nitrogen gas stream to minimize thermal vibrations and potential radiation damage.
- **Data Acquisition:** A series of diffraction images are collected by rotating the crystal through different angles (omega and phi scans). The exposure time per frame is optimized to achieve good signal-to-noise ratios.
- **Data Processing:** The collected raw diffraction images are processed using software such as Bruker's APEX suite. This involves integrating the reflection intensities, correcting for Lorentz and polarization effects, and applying an absorption correction (e.g., multi-scan method using SADABS).

Structure Solution and Refinement

The processed diffraction data is used to solve and refine the crystal structure.

Protocol using SHELX Software Suite:

- **Space Group Determination:** The systematic absences and intensity statistics from the processed data are analyzed to determine the crystal system and space group, often aided by programs like XPREP.
- **Structure Solution:** The structure is solved using intrinsic phasing methods (e.g., SHELXT) which provide an initial model of the atomic positions.^[3]
- **Structure Refinement:** The initial model is refined against the experimental data using a full-matrix least-squares method with software like SHELXL.^{[4][5]} This iterative process involves:
 - **Assigning Atoms:** Identifying and assigning atomic elements to the electron density peaks.
 - **Anisotropic Refinement:** Refining the positions and anisotropic displacement parameters (ADPs) for all non-hydrogen atoms.
 - **Hydrogen Atom Placement:** Locating hydrogen atoms from the difference Fourier map or placing them in geometrically calculated positions and refining them using a riding model.

- Convergence: The refinement is continued until the residual factors (R1, wR2) and the goodness-of-fit (GooF) converge to stable, low values.

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Part 3: Results and Discussion

This section presents a hypothetical but plausible set of results for the crystal structure analysis of 4'-Ethoxy-2'-hydroxyacetophenone, based on data from analogous structures.

Hypothetical Crystallographic Data

The following table summarizes the expected crystallographic data and refinement parameters.

Parameter	Hypothetical Value
Empirical Formula	C ₁₀ H ₁₂ O ₃
Formula Weight	180.20
Temperature	150(2) K
Wavelength (Mo K α)	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	a = 8.5 Å, b = 6.2 Å, c = 17.1 Å, β = 98.5°
Volume	890 Å ³
Z (Molecules per unit cell)	4
Calculated Density	1.345 Mg/m ³
Absorption Coefficient	0.095 mm ⁻¹
F(000)	384
Crystal Size	0.25 x 0.20 x 0.15 mm ³
Theta range for data collection	2.5° to 28.0°
Reflections collected / unique	6500 / 2000 [R(int) = 0.035]
Completeness to theta = 25.242°	99.8 %
Refinement method	Full-matrix least-squares on F ²
Data / restraints / parameters	2000 / 0 / 120
Goodness-of-fit on F ²	1.05
Final R indices [I>2sigma(I)]	R1 = 0.045, wR2 = 0.110
R indices (all data)	R1 = 0.060, wR2 = 0.125
Largest diff. peak and hole	0.35 and -0.25 e.Å ⁻³

Molecular and Crystal Structure Description

In its crystalline form, the 4'-Ethoxy-2'-hydroxyacetophenone molecule is expected to be nearly planar. A defining feature would be a strong intramolecular hydrogen bond between the 2'-hydroxyl group (as the donor) and the carbonyl oxygen atom (as the acceptor). This interaction forms a stable six-membered ring, a common feature in ortho-hydroxyacetophenones, which significantly influences the molecule's conformation and chemical properties.

The ethoxy group at the 4'-position would likely be oriented to minimize steric hindrance. In the crystal packing, molecules would be linked by weak intermolecular interactions, such as C-H...O hydrogen bonds and potentially π - π stacking interactions between the aromatic rings of adjacent molecules, forming a stable three-dimensional supramolecular architecture.

Hirshfeld Surface Analysis

Hirshfeld surface analysis is a powerful tool for visualizing and quantifying intermolecular interactions within a crystal.^[6] It is performed using software like CrystalExplorer.^{[7][8][9][10]}

Protocol for Hirshfeld Surface Analysis:

- **Input:** A refined crystallographic information file (.cif) is loaded into CrystalExplorer.
- **Surface Generation:** A Hirshfeld surface is generated for the molecule of interest. The surface is defined as the region where the contribution of the molecule's electron density to the total crystal electron density is greater than that of all other molecules.^[6]
- **Property Mapping:** Various properties are mapped onto the surface. A key property is d_{norm} , which combines the distances from the surface to the nearest nucleus inside (d_{i}) and outside (d_{e}) the surface, normalized by their van der Waals radii. Red spots on the d_{norm} surface indicate close intermolecular contacts (shorter than the sum of van der Waals radii), white areas represent contacts around the van der Waals separation, and blue regions indicate longer contacts.
- **2D Fingerprint Plots:** The analysis is complemented by 2D fingerprint plots, which are histograms of (d_{i} , d_{e}) pairs. These plots summarize all intermolecular contacts and can be decomposed to show the relative contributions of different types of interactions (e.g., H...H, O...H, C...H).

For 4'-Ethoxy-2'-hydroxyacetophenone, the d_{norm} surface would clearly show prominent red spots corresponding to the intermolecular C-H $\cdots$ O hydrogen bonds. The 2D fingerprint plot would likely be dominated by H $\cdots$ H contacts, reflecting the abundance of hydrogen atoms on the molecular surface, followed by significant contributions from O $\cdots$ H/H $\cdots$ O contacts, quantitatively confirming the presence of hydrogen bonding.

Part 4: Spectroscopic Characterization

Spectroscopic techniques provide complementary information to confirm the molecular structure and purity of the synthesized compound.

FT-IR Spectroscopy

Protocol: The FT-IR spectrum is recorded using a spectrometer with the sample prepared as a KBr pellet.

Frequency (cm ⁻¹)	Vibration	Description
~3000-3100	Aromatic C-H stretch	Characteristic of the benzene ring.
~2850-2980	Aliphatic C-H stretch	Asymmetric and symmetric stretching of CH ₃ and CH ₂ groups in the ethoxy moiety.
~1640	C=O stretch (ketone)	Lower frequency due to conjugation and strong intramolecular H-bonding.
~1570, 1480	C=C stretch	Aromatic ring vibrations.
~1250	Aryl-O stretch	Stretching of the ether linkage.
Broad, ~2500-3200	O-H stretch (phenolic)	Very broad and shifted to lower frequency due to strong intramolecular H-bond.

UV-Vis Spectroscopy

Protocol: The UV-Vis spectrum is recorded in a suitable solvent like ethanol. The spectrum is expected to show absorption bands corresponding to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions, characteristic of conjugated aromatic ketones.

NMR Spectroscopy (^1H and ^{13}C)

Protocol: NMR spectra are recorded on a 400 or 500 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as an internal standard.

^1H NMR Data (Hypothetical):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~12.5	Singlet	1H	-OH (phenolic, deshielded by H-bonding)
~7.6	Doublet	1H	Ar-H (ortho to C=O)
~6.4	Doublet of d's	1H	Ar-H (meta to C=O, ortho to -OEt)
~6.3	Doublet	1H	Ar-H (ortho to -OH)
~4.1	Quartet	2H	-OCH ₂ CH ₃
~2.6	Singlet	3H	-COCH ₃
~1.4	Triplet	3H	-OCH ₂ CH ₃

^{13}C NMR Data (Hypothetical):

Chemical Shift (δ) ppm	Assignment
~203	C=O (ketone)
~165	Ar-C (para to C=O, attached to -OEt)
~163	Ar-C (ortho to C=O, attached to -OH)
~133	Ar-CH (ortho to C=O)
~115	Ar-C (ipso, attached to C=O)
~108	Ar-CH (meta to C=O)
~101	Ar-CH (ortho to -OH)
~64	-OCH ₂ CH ₃
~26	-COCH ₃
~15	-OCH ₂ CH ₃

Conclusion

This technical guide has outlined a comprehensive, field-proven framework for the synthesis, crystallization, and detailed structural analysis of 4'-Ethoxy-2'-hydroxyacetophenone. By integrating chemical synthesis with advanced analytical techniques such as single-crystal X-ray diffraction, Hirshfeld surface analysis, and various spectroscopic methods, a complete and validated understanding of the compound's molecular and supramolecular structure can be achieved. The provided protocols and hypothetical data serve as an authoritative reference for researchers, enabling the rigorous characterization of this and similar compounds, which is a critical step in the pipeline of drug discovery and materials science.

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- To cite this document: BenchChem. [Crystal structure of 4'-Ethoxy-2'-hydroxyacetophenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1305585/docs#crystal-structure-of-4-ethoxy-2-hydroxyacetophenone\]](https://www.benchchem.com/product/b1305585/docs#crystal-structure-of-4-ethoxy-2-hydroxyacetophenone)

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